

# Menazon Properties and Hazards

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Menazon

CAS No.: 78-57-9

Cat. No.: S561684

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The table below summarizes key chemical, environmental fate, and toxicological data for **Menazon**.

Property Category	Parameter	Value / Description	Additional Context
General	Pesticide Type	Organothiophosphate Insecticide [1]	Considered obsolete [1].
	Mode of Action	Acetylcholinesterase (AChE) inhibitor [1]	Common to organophosphates [2].
	Example Applications	Aphid control on sugarbeet, potatoes, etc. [1]	Used as seed treatment or foliar spray [3].
Physicochemical	Water Solubility (at 20°C, pH 7)	240 mg/L [1]	Moderate solubility.
	Octanol-Water Partition Coefficient (Log P)	1.2 [1]	Indicates low lipophilicity.
	Melting Point	165°C [1]	Decomposes before boiling [1].
Toxicology (Acute)	Mammalian Acute Oral LD <sub>50</sub> (Rat)	890-1950 mg/kg [1] [3]	Moderate toxicity.

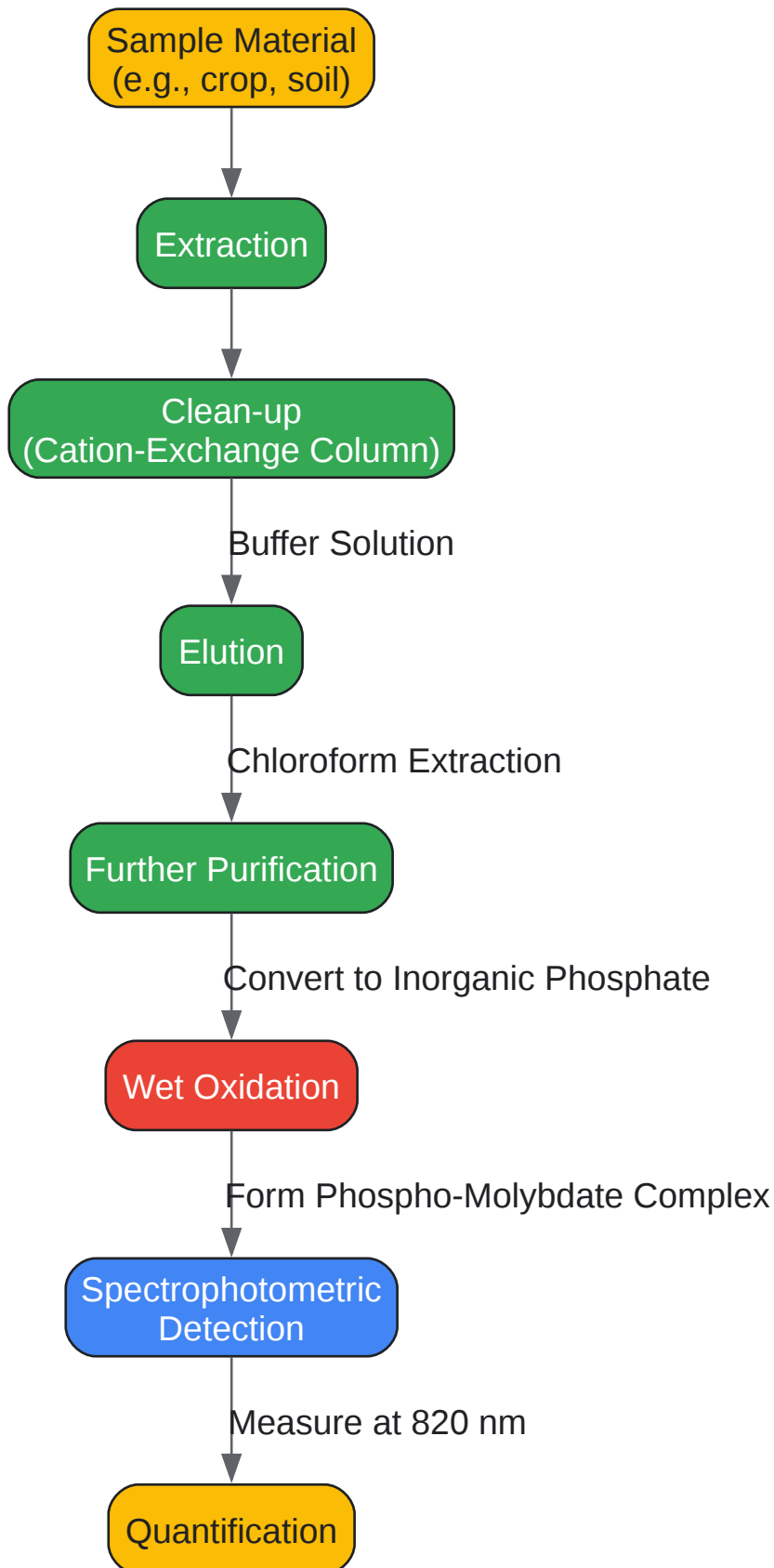
Property Category	Parameter	Value / Description	Additional Context
	Avian Acute LD <sub>50</sub>	487 mg/kg [1]	Moderate toxicity to birds.
	Dermal LD <sub>50</sub> (Rat)	>200 mg/kg [3]	Low dermal absorption.

## Analytical Methods for Menazon Residues

While modern methods like LC-MS/MS would now be standard, the following is a historical methodology for determining **Menazon** residues in food crops and soil, which can inform your troubleshooting [3].

### Workflow: Menazon Residue Analysis

The following diagram outlines the key steps in the classical analytical workflow for **Menazon**.



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## Detailed Protocol Steps

- **Extraction:**
  - **Procedure:** Homogenize a 50 gm sample of the crop material with methanol to extract **Menazon** and other components [3].
- **Clean-up (Liquid-Solid Partitioning):**
  - **Procedure:** Pass an aliquot of the extract through a **cation-exchange resin column**. **Menazon** is retained on the column due to its basic triazine amino groups, while many neutral and acidic impurities are removed [3].
- **Elution:**
  - **Procedure:** Elute the retained **Menazon** from the column using a **methanolic ammonium acetate solution** or a **buffer solution** [3].
- **Further Purification:**
  - **Procedure:** For residue analysis, the eluate is further purified by extraction into **chloroform**, which is then evaporated [3].
- **Digestion (Wet Oxidation):**
  - **Procedure:** The residual **Menazon** is subjected to wet oxidation. This process destroys the molecule and converts its phosphorus content into **inorganic orthophosphoric acid** [3].
- **Detection and Quantification:**
  - **Procedure:** The inorganic phosphate is reacted to form a **phosphomolybdic acid complex**. The concentration of this deep blue complex is determined by **spectrophotometry at 820 nm**, which is proportional to the original **Menazon** concentration [3].
  - **Performance:** This method was reported to have a **detection limit of approximately 0.05 ppm** for a 50 gm sample and was successfully applied to a variety of crops and soil [3].

## Troubleshooting & FAQs

Based on the analytical method, here are some potential issues and solutions.

- **Q1: What can cause high background interference in the spectrophotometric measurement?**
  - **A:** Incomplete clean-up is the most likely cause. Ensure the cation-exchange resin is properly conditioned and that the washing steps are thorough. The method relies heavily on the column to separate **Menazon** from other phosphorus-containing compounds [3].
- **Q2: The recovery of Menazon from the sample is low. What could be the reason?**
  - **A:** Losses can occur during multiple steps:
    - **Incomplete Elution:** Verify the composition and volume of the elution buffer.

- **Chemical Degradation: Menazon**, like other organophosphates, can be susceptible to hydrolysis. Ensure that solvents are anhydrous and that the timeline for analysis is minimized [2].
  - **Oxidation Inefficiency**: The wet oxidation step must be complete to convert all organically bound phosphorus. Check that the oxidation reagents are fresh and the reaction conditions are optimal [3].
- **Q3: What are the primary safety considerations when working with Menazon?**
    - **A: Menazon** is an acetylcholinesterase inhibitor [1]. Personal protective equipment (PPE) including gloves and a lab coat should be worn. Work should be conducted in a fume hood to avoid inhalation or exposure. Given its status, treatment for organophosphate poisoning (e.g., with atropine) should be understood, though specific medical guidance for **Menazon** was not found in the results [4].

## Important Limitations and Future Work

It is crucial to note that the data and methods presented are historical. **Menazon** is **considered an obsolete insecticide** and is **not approved** under current EU regulations [1]. The analytical method described is not a modern stability-indicating method and may not be suitable for detecting specific degradation products.

For contemporary research, I suggest:

- Developing a **liquid chromatography-tandem mass spectrometry (LC-MS/MS)** method for higher specificity and sensitivity.
- Conducting forced degradation studies (under stress conditions like heat, light, and pH) to establish a true stability-indicating profile and identify major degradation products.

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## References

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3. Menazon | Health & Environmental Research Online (HERO) [[hero.epa.gov](https://hero.epa.gov)]

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To cite this document: Smolecule. [Menazon Properties and Hazards]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b561684#menazon-stability-in-samples>]

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